

Technical Safety & Handling Guide: 2-Chloro-4-fluoropyridin-3-amine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-4-fluoropyridin-3-amine

CAS No.: 1805269-43-5

Cat. No.: B2503870

[Get Quote](#)

Document Control:

- Compound: **2-Chloro-4-fluoropyridin-3-amine**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- CAS Registry Number: 1805269-43-5[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Molecular Formula:
- Molecular Weight: 146.55 g/mol [\[6\]](#)
- Primary Application: Scaffold for kinase inhibitors,
electrophile for drug discovery.

Phase 1: Strategic Overview & Molecular Identity

The "Why" – Scientific Context

In medicinal chemistry, this scaffold is not merely a generic building block; it is a regioselective linchpin. The presence of the amine at the C3 position, flanked by a chlorine (C2) and a fluorine

(C4), creates a unique electronic environment.

- **Reactivity Profile:** The fluorine atom at C4 is activated for Nucleophilic Aromatic Substitution () due to the electron-withdrawing nature of the pyridine nitrogen and the adjacent chlorine.
- **Handling Implication:** Unlike simple aminopyridines, this compound is prone to hydrolysis or unwanted substitution if exposed to strong nucleophiles or moisture under heat.

Physicochemical Data Table

Property	Value	Operational Note
Appearance	Off-white to pale yellow solid	Darkening indicates oxidation/degradation.
Melting Point	133–137 °C (Predicted)	Verify with capillary melting point upon receipt.
Solubility	DMSO, Methanol, DCM	Poor water solubility; avoid aqueous workups without co-solvents.
pKa (Calc)	~3.5 (Pyridine N)	Weakly basic; forms salts with strong acids.
Storage	2–8 °C, Inert Gas	Hygroscopic potential. Store under Argon/Nitrogen.

Phase 2: Risk Assessment & Toxicology (E-E-A-T Analysis)

Expert Insight: While specific toxicological data for CAS 1805269-43-5 is limited in public registries, its hazard profile is derived from the Structure-Activity Relationship (SAR) of fluorinated aminopyridines.

GHS Classification (Derived)

- Signal Word:WARNING

- Hazard Statements:
 - H302: Harmful if swallowed (Class effect of aminopyridines).
 - H315: Causes skin irritation.[4][7]
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.[7][8]

Critical Hazard: Hydrogen Fluoride (HF) Generation

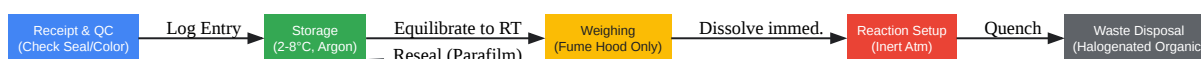
The presence of the C-F bond poses a latent risk during thermal decomposition.

- Fire Scenario: In the event of a fire, combustion will release Hydrogen Fluoride (HF) gas along with NO_x and HCl.
- Mitigation: Standard ABC fire extinguishers are sufficient, but full-face respirators are mandatory for cleanup to prevent HF inhalation.

Phase 3: Operational Protocols & Workflows

Safe Handling Lifecycle

The following diagram outlines the mandatory workflow for handling this compound to maintain chemical integrity and operator safety.



[Click to download full resolution via product page](#)

Figure 1: Operational lifecycle for **2-Chloro-4-fluoropyridin-3-amine**. Note the equilibration step to prevent condensation.

Step-by-Step Handling Protocol

1. Personal Protective Equipment (PPE):

- Eyes: Chemical splash goggles (ANSI Z87.1).
- Hands: Nitrile gloves (Minimum thickness 0.11 mm). Note: Fluorinated pyridines can permeate thin nitrile; double-gloving is recommended for prolonged handling.
- Respiratory: Work strictly within a certified chemical fume hood.

2. Weighing & Transfer:

- Pre-Check: Allow the container to reach room temperature before opening to prevent water condensation on the cold solid (hydrolysis risk).
- Environment: Weigh inside a fume hood. Use an antistatic gun if the powder is static-prone.
- Solvent Choice: Dissolve immediately in anhydrous solvent (DCM or DMF) if used for coupling.

3. Spill Management:

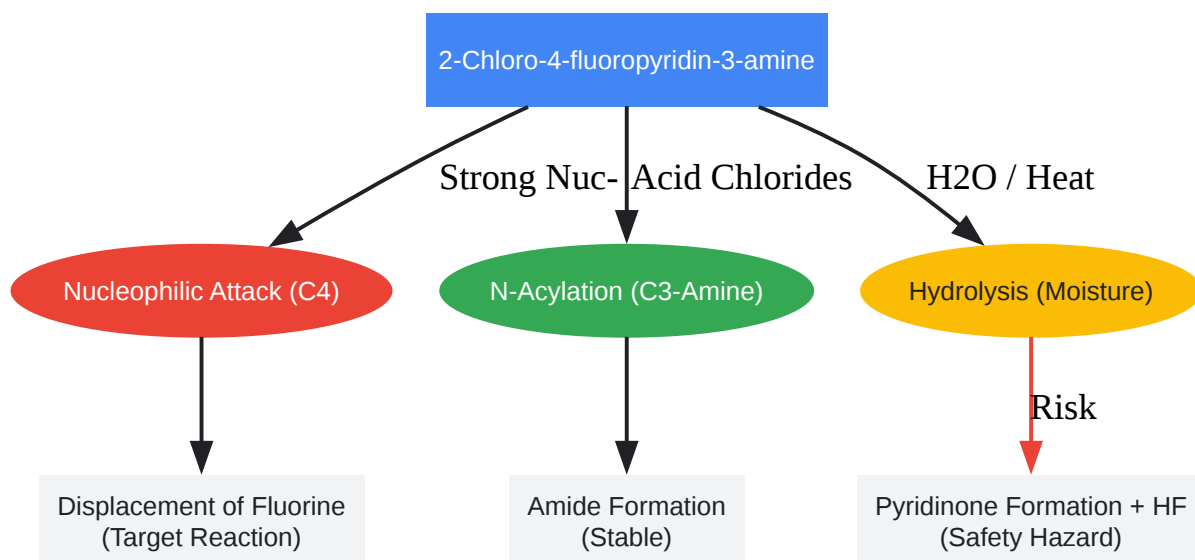
- Small Spill (<5g): Absorb with vermiculite or sand.^[9] Do not use combustible materials (sawdust).
- Decontamination: Wipe surface with a dilute sodium bicarbonate solution to neutralize any potential acidic hydrolysis products.

Phase 4: Reactivity & Synthetic Utility

Understanding the reactivity prevents safety incidents (e.g., exotherms) and ensures experimental success.

The Vulnerability

The C4-Fluorine is the "hotspot" of this molecule.



[Click to download full resolution via product page](#)

Figure 2: Reactivity pathways. Path 3 represents a stability risk releasing HF.

Incompatibility List

- Strong Oxidizers: Risk of vigorous reaction.
- Strong Acids: Will protonate the amine and pyridine nitrogen.
- Strong Bases (e.g., NaH, KOtBu): Can induce rapid
or polymerization if not controlled.

Phase 5: Emergency Response (First Aid)

- Eye Contact: Rinse immediately with water for 15 minutes. Lift eyelids. Seek medical attention. (Fluorinated compounds can cause delayed deep-tissue damage).
- Skin Contact: Wash with soap and water.[7] If redness persists or if there is suspicion of HF hydrolysis products, apply Calcium Gluconate gel (precautionary measure for fluorinated organic decomposition) and seek medical help.[8]
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen.

References

- ChemicalBook. (2024). **2-Chloro-4-fluoropyridin-3-amine** CAS 1805269-43-5 Entry.[1][2][3][5][6] Retrieved from
- Sigma-Aldrich. (2024). Safety Data Sheet for Analog: 2-Chloro-4-fluoropyridine. Retrieved from
- PubChem. (2024). Compound Summary: **2-Chloro-4-fluoropyridin-3-amine** (CID 138646679). Retrieved from
- BenchChem. (2025).[9] Safety Guide for Aminopyridines and Fluorinated Heterocycles. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1607014-76-5|2-Chloro-5-fluoropyridin-3-amine hydrochloride|BLD Pharm [bldpharm.com]
- 2. 4-Hydroxyphenyl trifluoromethyl sulphone | CAS#:432-84-8 | Chemsrce [chemsrc.com]
- 3. 1805269-43-5 CAS Manufactory [chemicalbook.com]
- 4. CAS # 31301-51-6, 2-Chloro-5-fluoropyridine - chemBlink [sdhlbiochem.chemblink.com]
- 5. 2-chloro-4-fluoropyridin-3-amine | 1805269-43-5 [sigmaaldrich.com]
- 6. namiki-s.co.jp [namiki-s.co.jp]
- 7. research.uga.edu [research.uga.edu]
- 8. Fluorine Safety - James Tarpo Jr. and Margaret Tarpo Department of Chemistry - Purdue University [chem.purdue.edu]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Technical Safety & Handling Guide: 2-Chloro-4-fluoropyridin-3-amine]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b2503870/docs#technical-safety-handling-guide-2-chloro-4-fluoropyridin-3-amine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)